

6-Bromo-1-indanone melting point and boiling point

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Compound of Interest

Compound Name: **6-Bromo-1-indanone**

Cat. No.: **B133036**

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An In-Depth Technical Guide to the Physicochemical Properties of **6-Bromo-1-indanone** for Advanced Research Applications

Abstract

6-Bromo-1-indanone is a pivotal intermediate in the realms of medicinal chemistry, material science, and organic electronics. Its utility stems from a functionalized indanone scaffold, which is recognized as a "privileged structure" in drug discovery. A precise understanding of its fundamental physicochemical properties, such as melting and boiling points, is critical for its synthesis, purification, and application in further chemical transformations. This guide provides an in-depth analysis of these properties, offering both established data and the experimental protocols required for their verification. It is designed to serve as a comprehensive resource for researchers, scientists, and drug development professionals, ensuring the reliable and safe application of this versatile compound.

Introduction to 6-Bromo-1-indanone: A Molecule of Strategic Importance

The Indanone Scaffold: A Privileged Structure in Medicinal Chemistry

The indanone core is a rigid, bicyclic framework that serves as the backbone for numerous biologically active molecules and natural products.^{[1][2]} Its structural conformation provides a versatile platform for developing therapeutic agents across various disease areas.^[1] A

prominent example is Donepezil, an acetylcholinesterase inhibitor used in the treatment of Alzheimer's disease, which features an indanone moiety.^[1] The established success of such drugs has cemented the indanone scaffold as a privileged structure, spurring significant interest in its derivatives for novel therapeutic development.^{[1][2]}

Profile of **6-Bromo-1-indanone**: A Key Synthetic Intermediate

6-Bromo-1-indanone (CAS No. 14548-39-1) is a derivative of indanone characterized by a bromine atom at the 6-position of the aromatic ring.^[3] This bromine atom is a key functional handle, providing a reactive site for a variety of cross-coupling reactions and other chemical modifications. This reactivity allows for the elaboration of the indanone core into more complex molecular architectures, making **6-Bromo-1-indanone** a valuable building block in multi-step syntheses.^[1]

Multifaceted Applications in Science and Technology

The versatility of **6-Bromo-1-indanone** extends beyond traditional drug discovery into several advanced scientific fields:

- Pharmaceutical Synthesis: It is a crucial intermediate for synthesizing a range of pharmaceutical agents, including potential anti-inflammatory, analgesic, and anticancer compounds.^{[3][4][5]}
- Material Science: The compound is explored for creating novel polymers, coatings, and dyes with unique properties like enhanced durability.^{[3][4][5]}
- Organic Electronics: It finds application in the fabrication of organic light-emitting diodes (OLEDs), where it can contribute to improving the efficiency and performance of display technologies.^{[3][4][5]}
- Biological and Analytical Research: It is used in biological studies to understand mechanisms like tumor growth and serves as a reference standard in the development of analytical testing protocols.^{[3][4][5]}

Core Physicochemical Properties

A thorough understanding of the physical constants of **6-Bromo-1-indanone** is fundamental for its practical application in a laboratory or industrial setting. These values dictate the conditions required for storage, handling, and reaction setup.

Summary of Key Properties

The essential physicochemical data for **6-Bromo-1-indanone** are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	14548-39-1	[3][6][7]
Molecular Formula	C ₉ H ₇ BrO	[3][8]
Molecular Weight	211.06 g/mol	[3][8]
Appearance	White to pale yellow crystalline powder or solid	[3][7][8][9]
Melting Point	110 - 115 °C	[6][7][9]
Boiling Point	291.6 ± 29.0 °C (Predicted)	[9]
Purity	≥97%	[3]

Melting Point: Experimental Determination and Considerations

The melting point of a crystalline solid is a critical indicator of its purity. For **6-Bromo-1-indanone**, various sources report a melting point in the range of 110-115 °C.[6][7][9] This slight variation is typical and can be attributed to differences in residual impurities or the specific experimental method used for determination. A sharp melting range (e.g., 111-112 °C) is indicative of high purity, whereas a broad melting range suggests the presence of contaminants, which disrupt the crystal lattice and cause melting to occur over a wider temperature span.

Boiling Point: Predictive Modeling vs. Experimental Data

Experimental data for the boiling point of **6-Bromo-1-indanone** is not readily available in published literature.[6] Instead, a predicted boiling point of 291.6 °C is cited.[9] The absence of an experimentally determined value is common for complex organic solids. High molecular weight compounds often have very high boiling points, and many will decompose at temperatures below their boiling point under atmospheric pressure. Therefore, distillation, the standard method for determining boiling point, is often not feasible. Predictive models based on molecular structure provide a useful estimate in such cases.

Experimental Protocol: Capillary Melting Point Determination

This section provides a detailed, self-validating protocol for the accurate determination of the melting point of **6-Bromo-1-indanone** using the capillary method.

Principle of the Method

The capillary melting point method involves heating a small, finely powdered sample in a capillary tube within a calibrated heating block. The melting point is recorded as the temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid. The heating rate is a critical parameter; a slow rate (1-2 °C per minute) around the expected melting point is essential for achieving thermal equilibrium between the sample, thermometer, and heating block, ensuring an accurate reading.

Required Apparatus and Reagents

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- **6-Bromo-1-indanone** sample
- Spatula
- Mortar and pestle (optional, if sample is not a fine powder)
- Certified melting point standards (e.g., benzophenone, caffeine) for calibration

Step-by-Step Protocol

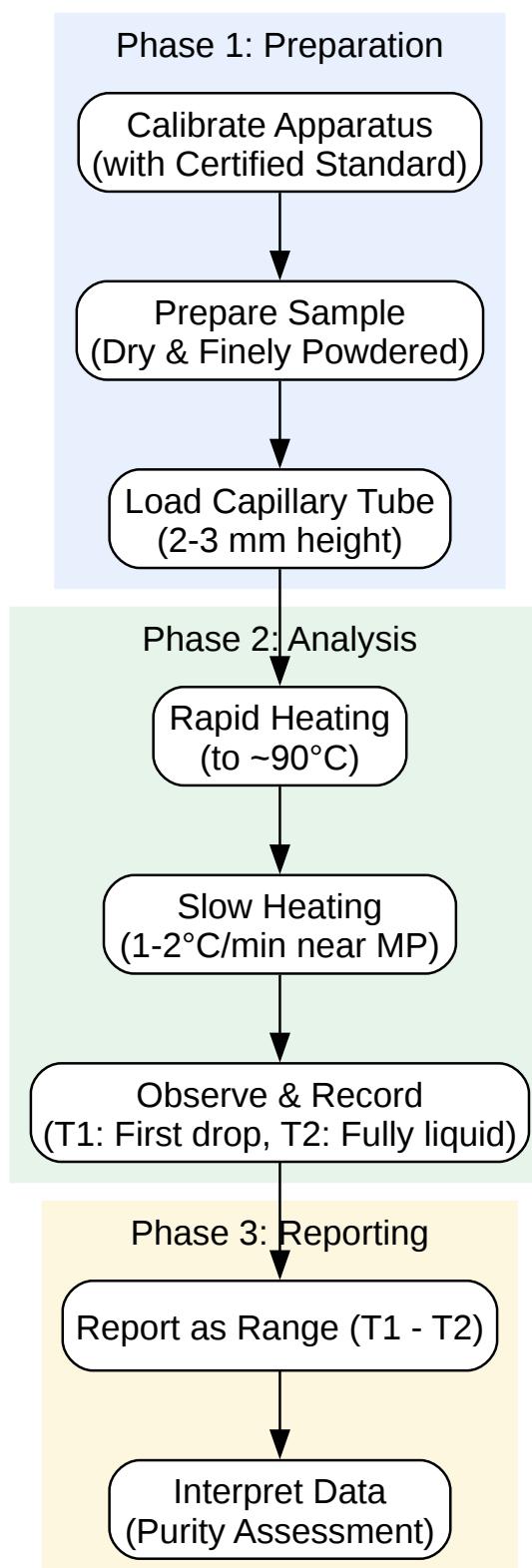
- Instrument Calibration: Before analyzing the sample, verify the accuracy of the melting point apparatus using a certified standard with a known melting point close to that of **6-Bromo-1-indanone**. This step ensures the trustworthiness of the experimental results.
- Sample Preparation: Ensure the **6-Bromo-1-indanone** sample is completely dry. If necessary, gently crush the crystalline solid into a fine powder using a mortar and pestle. This ensures uniform packing and efficient heat transfer.
- Capillary Loading: Tap the open end of a capillary tube into the powdered sample to collect a small amount. Invert the tube and gently tap it on a hard surface to pack the sample tightly into the sealed end. The ideal sample height is 2-3 mm. A tightly packed sample is crucial for accurate heat conduction.
- Initial Heating: Place the loaded capillary tube into the heating block of the apparatus. Set the initial temperature to approximately 20 °C below the expected melting point (~90 °C) and heat rapidly.
- Precise Determination: As the temperature approaches the expected melting range, reduce the heating rate to 1-2 °C per minute. This slow ramp rate is the most critical variable for obtaining an accurate reading.
- Record the Melting Range:
 - T1: Record the temperature at which the first drop of liquid appears.
 - T2: Record the temperature at which the entire sample has turned into a clear liquid.
- Report the Result: The melting point is reported as the range T1 - T2. For a pure sample, this range should be narrow (≤ 2 °C).

Data Interpretation and Validation

- Sharp Range (e.g., 111.5 - 112.5 °C): Indicates a high degree of purity.
- Broad Range (e.g., 108 - 112 °C): Suggests the presence of impurities, which depress and broaden the melting range.

- Comparison to Literature: A result that aligns with the established literature values (110-115 °C) validates the identity and purity of the compound.

Workflow for Melting Point Determination

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Caption: Workflow for Capillary Melting Point Determination.

Safety, Handling, and Storage

Proper handling and storage of **6-Bromo-1-indanone** are essential to ensure laboratory safety and maintain the integrity of the compound.

Hazard Identification

According to safety data sheets, **6-Bromo-1-indanone** is classified with the following hazards:

- Skin Irritation (Category 2)[10]
- Serious Eye Irritation (Category 2)[10]

It is crucial to wear appropriate personal protective equipment to prevent direct contact.

Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, such as a chemical fume hood.[6] Ensure that eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[10]
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[6][10]
 - Respiratory Protection: Avoid breathing dust. If ventilation is inadequate, use a NIOSH-approved respirator.
- Hygiene: Wash hands thoroughly after handling.[6][10] Do not eat, drink, or smoke in the laboratory.

Storage and Stability

- Conditions to Avoid: Keep away from heat, flames, and sparks. Avoid dust formation and incompatible materials.[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[6]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][10] Some suppliers recommend storage at 0-8 °C.[3] The compound is stable under normal, recommended storage conditions.[6][10]

Conclusion

6-Bromo-1-indanone is a high-value chemical intermediate with significant applications in pharmaceutical development and material science. A precise knowledge of its melting point is a fundamental requirement for assessing purity and ensuring reproducible results in synthetic applications. While its boiling point remains a predicted value due to potential thermal instability, its melting point is well-characterized and can be reliably verified using standard laboratory protocols. By adhering to the detailed experimental and safety guidelines presented in this document, researchers can confidently and safely utilize **6-Bromo-1-indanone** to its full potential in their innovative work.

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